analytical methods for quantification of 3-Cyclopropylpyrazin-2-amine

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Compound of Interest

Compound Name:	*3-Cyclopropylpyrazin-2-amine*
CAS No.:	*1190969-76-6*
Cat. No.:	*B1526232*

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Executive Summary

3-Cyclopropylpyrazin-2-amine (CAS 1190969-76-6) is a critical heterocyclic intermediate employed in the synthesis of Ataxia Telangiectasia and Rad3-related (ATR) kinase inhibitors (e.g., Berzosertib/VX-970 analogs).[1] As a primary aromatic amine incorporated into drug substances, its precise quantification is essential for two reasons:

- Stoichiometric Control: Ensuring yield and purity during the coupling stages of API synthesis.[1]
- Genotoxic Risk Assessment: Primary aromatic amines (PAAs) are often flagged as potential genotoxic impurities (PGIs).[1] Trace-level detection is required to verify clearance below the Threshold of Toxicological Concern (TTC).[1]

This guide presents two validated workflows: a robust HPLC-UV method for assay/purity (QC) and a high-sensitivity LC-MS/MS method for trace analysis.[1]

Physicochemical Profile & Analytical Challenges

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Understanding the molecule is the first step to robust method development.

Property	Value / Characteristic	Analytical Implication
Molecular Formula	$C_7H_9N_3$	MW: 135.17 g/mol (Monoisotopic: 135.[1][2][3]08)
Basicity (pKa)	~3.5 - 4.0 (Estimated)	The pyrazine nitrogens are weakly basic; the exocyclic amine increases basicity.[1] Tailing is a risk on standard silica at neutral pH.[1]
LogP	~0.6 - 0.8	Moderately polar.[1] The cyclopropyl group adds lipophilicity, allowing retention on C18 without ion-pairing reagents, unlike simple aminopyrazine.[1]
UV Max	~245 nm, ~310 nm	Strong absorbance due to the conjugated pyrazine system.
Solubility	DMSO, Methanol, Dilute Acid	Sample diluent must match the initial mobile phase strength to prevent peak distortion.[1]

Method A: HPLC-UV for Purity and Assay (QC)

Objective: Routine batch release, reaction monitoring, and % w/w assay. Rationale: A high-pH mobile phase is selected to keep the amine in its neutral (unprotonated) state.[1] This maximizes interaction with the hydrophobic C18 stationary phase, improves peak symmetry, and prevents the "cation exchange" tailing often seen with amines at acidic pH.

Chromatographic Conditions

- System: Agilent 1290 Infinity II or equivalent UHPLC.
- Column: Waters XBridge BEH C18, 100mm x 2.1mm, 2.5 µm (High pH stable).[1]

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- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.5 adjusted with NH_4OH).
- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 40°C.
- Detection: UV at 245 nm (primary) and 310 nm (secondary identification).[1]
- Injection Volume: 2.0 µL.

Gradient Table

Time (min)	% Mobile Phase B	Event
0.00	5	Equilibration
1.00	5	Isocratic Hold
8.00	60	Linear Gradient
8.10	95	Wash
10.00	95	Wash
10.10	5	Re-equilibration
13.00	5	End

Method B: LC-MS/MS for Trace Quantification[1]

Objective: Quantifying **3-Cyclopropylpyrazin-2-amine** as a residual impurity in final drug substance (< 10 ppm). Rationale: Acidic conditions are preferred here to protonate the molecule ($[M+H]^+$ = 136.1), maximizing ionization efficiency in Positive Electrospray Ionization (ESI+).[1]

MS/MS Parameters (Triple Quadrupole)

- Ion Source: ESI Positive Mode.[1]
- Precursor Ion: 136.1 m/z ($[M+H]^+$).[1]

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- Product Ions (MRM):
  - Quantifier: 136.1 → 119.1 (Loss of NH_3, -17 amu).[1]
  - Qualifier: 136.1 → 94.1 (Loss of Cyclopropyl ring + H rearrangement).[1]
- Collision Energy: Optimized per instrument (Start at 15 eV for Quant, 25 eV for Qual).

Chromatographic Conditions (LC-MS)

- Column: Phenomenex Kinetex F5 (Pentafluorophenyl), 100 x 2.1 mm, 1.7 µm.[1]
  - Why F5? PFP phases offer superior selectivity for halogenated impurities (like the 2-chloro precursor) and aromatic amines compared to C18.[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 6 minutes.

Experimental Protocols

Protocol 1: Sample Preparation (Standard)

- Stock Solution: Weigh 10.0 mg of reference standard into a 10 mL volumetric flask. Dissolve in 50:50 Water:Acetonitrile.[1] (Conc: 1.0 mg/mL).[1]
- Working Standard: Dilute Stock 1:100 to obtain 10 µg/mL for Assay suitability.
- Sample Prep: Accurately weigh 10.0 mg of sample. Dissolve in 10 mL of diluent. Sonicate for 5 mins. Filter through 0.2 µm PTFE filter.[1]

Protocol 2: System Suitability Criteria

- Tailing Factor (Tf): $0.8 < Tf < 1.2$ (Strict control required for amines).[1]
- Precision (n=6): RSD < 1.0% for Area.[1]

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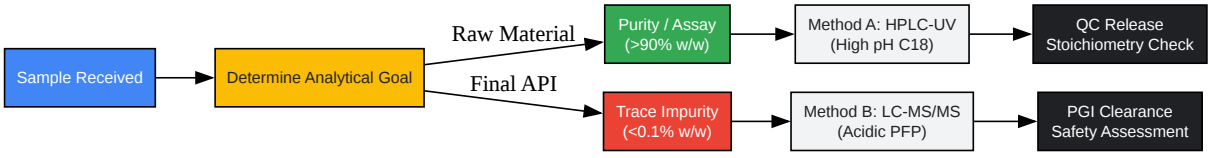
- Resolution: > 2.0 between **3-Cyclopropylpyrazin-2-amine** and its nearest impurity (likely 2-chloro-3-cyclopropylpyrazine).[1]

Visualizations

Figure 1: Analytical Logic & Decision Tree

This diagram illustrates the decision process for selecting the appropriate method based on the stage of drug development.



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Caption: Decision matrix for selecting Method A (High pH HPLC) vs. Method B (LC-MS/MS) based on analyte concentration and regulatory requirement.

Figure 2: Synthesis & Impurity Pathway

Understanding the origin of the molecule helps identifying likely impurities (e.g., the chloro-precursor).[1]

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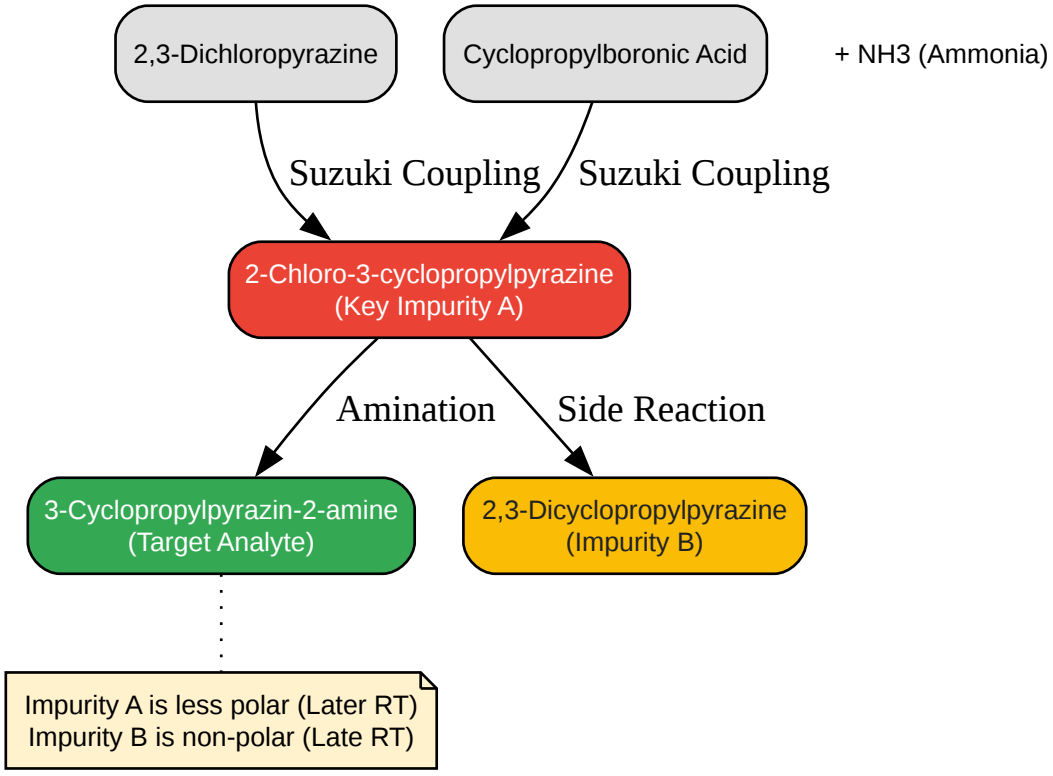

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Caption: Synthesis pathway highlighting "Impurity A" (2-Chloro-3-cyclopropylpyrazine), which must be resolved from the target amine.

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- Context: Source of physicochemical data (MW, Structure) used to calculate MS transitions.[1]

- Context: General protocols for extraction and handling of pyrazine derivatives.[1]

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